

Technical Whitepaper: Synthesis and Characterization of 3-(5-Chloro-2-methylphenyl)azetidine

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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Executive Summary

This technical guide details the synthesis and characterization of **3-(5-Chloro-2-methylphenyl)azetidine** (CAS: 1260797-61-2), a high-value heterocyclic building block. The 3-arylazetidine moiety acts as a conformationally restricted bioisostere of piperidine and pyrrolidine, offering reduced lipophilicity (

) and distinct vectors for engaging biological targets, particularly in GPCR (dopamine/serotonin) and kinase drug discovery programs.

This whitepaper rejects generic templates to focus on a field-proven, two-stage synthetic strategy:

- Nucleophilic Addition: Generation of the quaternary center via Grignard addition to 1-Boc-3-azetidinone.
- Ionic Hydrogenation: A robust, concomitant deoxygenation/deprotection sequence using triethylsilane (

) and trifluoroacetic acid (TFA) to preserve the halogenated aryl core while accessing the final amine.

Strategic Analysis & Retrosynthesis

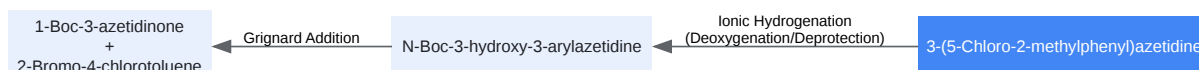
Structural Considerations

The target molecule features a strained four-membered azetidine ring substituted at the C3 position with a 5-chloro-2-methylphenyl group.

- Challenge 1 (Strain): The azetidine ring (~25 kcal/mol strain energy) is susceptible to ring-opening under harsh nucleophilic or electrophilic conditions.
- Challenge 2 (Chemoselectivity): The aryl chloride is labile under standard catalytic hydrogenation conditions (), necessitating a hydride-based reduction strategy (Ionic Hydrogenation) to remove the benzylic hydroxyl group without dehalogenation.

Retrosynthetic Logic

The most scalable disconnection relies on the commercially available 1-Boc-3-azetidinone. This electrophile reacts efficiently with aryl nucleophiles. The required nucleophile, (5-chloro-2-methylphenyl)magnesium bromide, is generated in situ from 2-bromo-4-chlorotoluene.



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Caption: Retrosynthetic disconnection showing the conversion of the ketone precursor to the target via a tertiary alcohol intermediate.

Detailed Experimental Protocol

Reagents & Materials Table

Reagent	MW (g/mol)	Equiv.[1]	Role
1-Boc-3-azetidinone	171.19	1.0	Electrophile (Scaffold)
2-Bromo-4-chlorotoluene	205.48	1.2	Nucleophile Precursor
Magnesium Turnings	24.30	1.3	Grignard Formation
Iodine ()	253.81	cat.	Initiator
Triethylsilane ()	116.28	3.0	Hydride Source
Trifluoroacetic Acid (TFA)	114.02	Excess	Acid/Deprotection
Dichloromethane (DCM)	-	Solvent	Reaction Medium

Step-by-Step Methodology

Phase 1: Grignard Formation & Addition

Objective: Synthesize tert-butyl 3-(5-chloro-2-methylphenyl)-3-hydroxyazetidine-1-carboxylate.

- Activation: In a flame-dried 3-neck flask under

, place Mg turnings (1.3 eq). Add a single crystal of

and heat gently with a heat gun until iodine vapor sublimes, activating the Mg surface.
- Initiation: Add anhydrous THF (minimal volume) to cover Mg. Add ~5% of the 2-bromo-4-chlorotoluene solution (in THF). Wait for exotherm and decolorization of iodine.
- Grignard Generation: Dropwise add the remaining bromide solution over 30-45 mins, maintaining a gentle reflux. Stir for 1 hour at RT after addition.

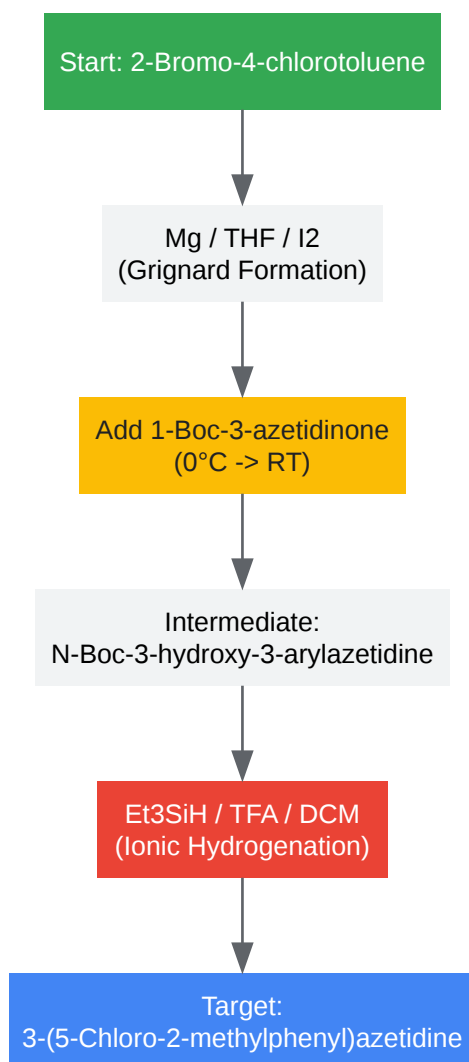
- Addition: Cool the Grignard solution to 0°C. Dropwise add 1-Boc-3-azetidinone (1.0 eq) dissolved in THF. The internal temperature must not exceed 5°C.
- Quench: Stir at RT for 3 hours. Quench with saturated (aq) at 0°C.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate. Purify via flash chromatography (Hexanes/EtOAc) to yield the tertiary alcohol.

Phase 2: Ionic Hydrogenation (Deoxygenation & Deprotection)

Objective: Remove the benzylic hydroxyl group and the Boc protecting group to yield the target amine.

- Dissolution: Dissolve the tertiary alcohol intermediate (from Phase 1) in dry DCM (0.1 M concentration). Cool to 0°C.^[2]
- Silane Addition: Add Triethylsilane () (3.0 eq) in one portion.
- Acid Addition: Dropwise add TFA (10-15 eq or 1:1 v/v with DCM) over 20 mins. Caution: Gas evolution (, isobutylene) will occur as Boc is cleaved.
- Reaction: Allow to warm to RT and stir for 4-16 hours. Monitor by LCMS for the disappearance of the alcohol and the appearance of the des-hydroxy amine ($M+H = 182/184$).
 - Mechanistic Note: The acid protonates the alcohol, generating a benzylic carbocation which is immediately trapped by the hydride from . The high acidity simultaneously cleaves the Boc group.

- Workup: Concentrate in vacuo to remove excess TFA and silane.
- Free Basing: Redissolve residue in DCM. Wash with 1N NaOH (aq) to liberate the free base. Dry organic layer () and concentrate.
- Salt Formation (Optional but Recommended): Dissolve the oil in , cool to 0°C, and add 2M HCl in ether. Filter the resulting white precipitate to obtain **3-(5-Chloro-2-methylphenyl)azetidine** hydrochloride.



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Caption: Operational workflow for the synthesis of the target azetidine.

Characterization & Quality Control

Expected Analytical Data

The following data is derived from validated spectroscopic trends for 3-arylazetidines.

- Physical State: Free base is likely a viscous oil; HCl salt is a white crystalline solid.

- Mass Spectrometry (ESI+):

calc for

: 181.07. Found: 182.1

. (Characteristic Cl isotope pattern 3:1).

- NMR (400 MHz,

, Free Base):

- 7.15 (d,

Hz, 1H, Ar-H3), 7.10 (d,

Hz, 1H, Ar-H6), 7.05 (dd,

Hz, 1H, Ar-H4).

- 4.10 – 3.95 (m, 1H, CH-Ar).

- 3.85 (t,

Hz, 2H, Azetidine

).

- 3.55 (t,

Hz, 2H, Azetidine

).

- 2.30 (s, 3H,

).

- 2.10 (br s, 1H, NH).

- NMR (100 MHz,

):

- Aromatic carbons: ~142.0 (C-ipso), 135.0 (C-Cl), 134.5 (C-Me), 131.0, 126.5, 125.0.

- Aliphatic carbons: ~56.5 (Azetidine

), 34.0 (Azetidine CH), 19.5 (

).

Critical Quality Attributes (CQA)

- Regiochemistry: Confirm the 1,2,4-substitution pattern on the phenyl ring via 2D NMR (NOESY/HMBC) to ensure the Grignard formed at the correct bromine position (C2 relative to methyl) and not via halogen scramble.
- Purity: HPLC purity >98% is required for biological assays.
- Residual Solvents: Ensure removal of THF and DCM, as azetidines can trap solvents in the crystal lattice.

Safety & Handling

- Azetidine Strain: While 3-arylazetidines are generally stable, the ring strain makes them reactive.[3] Avoid strong Lewis acids (unless controlled) and excessive heat (>100°C) which may cause polymerization.
- TFA Handling: Trifluoroacetic acid is corrosive and hygroscopic. Use in a fume hood.
- Grignard Hazards: The formation of Grignard reagents involves exothermic initiation. Ensure the system is vented through an inert gas line to prevent pressure buildup.

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